

Methyl 5-methylpyrazine-2-carboxylate

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 5-methylpyrazine-2-carboxylate

Cat. No.: B1584754

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An In-Depth Technical Guide to **Methyl 5-methylpyrazine-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 5-methylpyrazine-2-carboxylate is a heterocyclic organic compound that serves as a crucial intermediate in the synthesis of various pharmaceutical and flavor compounds. Its pyrazine core, a diazine ring, is a common scaffold in biologically active molecules and flavor components. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a particular focus on its role in drug development.

Physicochemical Properties and Molecular Structure

The fundamental characteristics of a molecule are dictated by its structure and composition.

Methyl 5-methylpyrazine-2-carboxylate is no exception. A thorough understanding of its physicochemical properties is paramount for its effective use in research and development.

Molecular Formula and Weight

The chemical formula for **Methyl 5-methylpyrazine-2-carboxylate** is $C_7H_8N_2O_2$.^{[1][2][3]} This indicates that each molecule is composed of seven carbon atoms, eight hydrogen atoms, two

nitrogen atoms, and two oxygen atoms. The molecular weight of this compound is 152.15 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

Key Physicochemical Data

A summary of the key physicochemical properties of **Methyl 5-methylpyrazine-2-carboxylate** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1] [2] [3]
Molecular Weight	152.15 g/mol	[1] [2] [3]
CAS Number	41110-33-2	[1] [2]
Appearance	Colorless liquid (at room temperature)	[3]
Melting Point	92 °C	[2] [3]
Boiling Point	234.1 ± 35.0 °C (Predicted)	[2] [3]
Density	1.169 ± 0.06 g/cm ³ (Predicted)	[2] [3]
LogP (XLogP3)	0.17	[2]

Molecular Structure Visualization

The structural arrangement of atoms in **Methyl 5-methylpyrazine-2-carboxylate** is depicted in the following diagram. The pyrazine ring is substituted with a methyl group at the 5-position and a methyl carboxylate group at the 2-position.

Caption: 2D structure of **Methyl 5-methylpyrazine-2-carboxylate**.

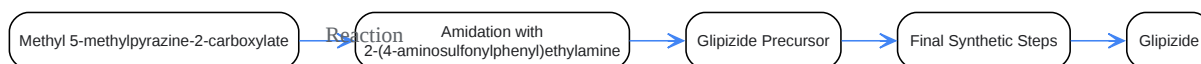
Applications in Drug Development and Flavor Chemistry

Methyl 5-methylpyrazine-2-carboxylate is a valuable building block in organic synthesis, with notable applications in both the pharmaceutical and flavor industries.

Pharmaceutical Intermediate

A significant application of this compound is its role as an intermediate in the synthesis of Glipizide.[1] Glipizide is an oral anti-diabetic drug in the sulfonylurea class used to treat type 2 diabetes. The pyrazine moiety is a key component of the final drug structure, and the methyl carboxylate group provides a reactive handle for further chemical transformations.

The synthesis of Glipizide from this intermediate typically involves the amidation of the ester with 2-(4-aminosulfonylphenyl)ethylamine. This reaction highlights the importance of the ester functionality in facilitating the formation of the final amide bond in the drug molecule.



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Caption: Synthetic pathway from the intermediate to Glipizide.

Flavor and Fragrance Industry

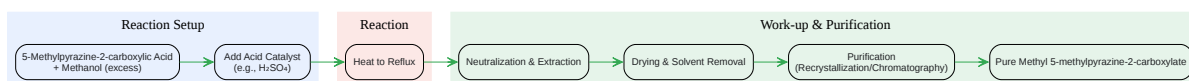
Beyond its pharmaceutical applications, **Methyl 5-methylpyrazine-2-carboxylate** is utilized in the flavor and fragrance industry.[3] Pyrazines are well-known for their potent aromas, often associated with roasted, nutty, and toasted scents. This particular compound is noted for its strong smoky and nutty aroma, making it a valuable additive in a variety of food products, including beef, pork, and sausages, to enhance their flavor profiles.[3]

Synthesis and Characterization

The synthesis of **Methyl 5-methylpyrazine-2-carboxylate** is a critical aspect for its commercial availability and use in various applications. While multiple synthetic routes may exist, a common laboratory and industrial approach involves the esterification of 5-methylpyrazine-2-carboxylic acid.

General Synthesis Protocol: Esterification of 5-Methylpyrazine-2-carboxylic Acid

- **Reactant Preparation:** 5-Methylpyrazine-2-carboxylic acid is dissolved in an excess of methanol, which acts as both the solvent and the esterifying agent.
- **Catalysis:** A catalytic amount of a strong acid, such as sulfuric acid or hydrochloric acid, is added to the solution to protonate the carbonyl oxygen of the carboxylic acid, thereby activating it towards nucleophilic attack by methanol.
- **Reaction Conditions:** The reaction mixture is typically heated to reflux for several hours to drive the equilibrium towards the formation of the ester. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled, and the excess methanol is removed under reduced pressure. The residue is then neutralized with a weak base, such as sodium bicarbonate solution, and extracted with an organic solvent like ethyl acetate. The organic layers are combined, dried over an anhydrous salt (e.g., sodium sulfate), filtered, and the solvent is evaporated. The crude product can be further purified by recrystallization or column chromatography to yield pure **Methyl 5-methylpyrazine-2-carboxylate**.



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Caption: General workflow for the synthesis of **Methyl 5-methylpyrazine-2-carboxylate**.

Analytical Characterization

The identity and purity of synthesized **Methyl 5-methylpyrazine-2-carboxylate** are confirmed using various analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR spectroscopy are used to elucidate the molecular structure by identifying the chemical environment of the hydrogen

and carbon atoms, respectively.

- **Infrared (IR) Spectroscopy:** IR spectroscopy is employed to identify the functional groups present in the molecule, particularly the characteristic ester carbonyl (C=O) stretch.
- **Mass Spectrometry (MS):** Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, further confirming its identity.

Safety and Handling

As with any chemical compound, proper safety precautions should be observed when handling **Methyl 5-methylpyrazine-2-carboxylate**. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn.

Conclusion

Methyl 5-methylpyrazine-2-carboxylate is a versatile chemical compound with significant applications in both the pharmaceutical and flavor industries. Its role as a key intermediate in the synthesis of the anti-diabetic drug Glipizide underscores its importance in medicinal chemistry. A thorough understanding of its physicochemical properties, synthesis, and handling is essential for its effective and safe utilization in research and development.

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- To cite this document: BenchChem. [Methyl 5-methylpyrazine-2-carboxylate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at:

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